

An In-depth Technical Guide to 9-(Bromomethyl)nonadecane

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Compound of Interest

Compound Name: 9-(Bromomethyl)nonadecane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9-(Bromomethyl)nonadecane**, a key intermediate in organic synthesis. The information is curated for professionals in research and development, with a focus on its chemical properties, synthesis, and potential applications.

Chemical Identity and Properties

9-(Bromomethyl)nonadecane is a branched alkyl bromide. Its structure features a C20 carbon chain, making it a valuable reagent for introducing long, branched alkyl groups to enhance solubility in nonpolar solvents.

IUPAC Name: **9-(bromomethyl)nonadecane**[\[1\]](#)[\[2\]](#)

Synonyms: 1-Bromo-2-octyldodecane, 2-octyldodecyl bromide[\[1\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Physicochemical Properties of **9-(Bromomethyl)nonadecane**

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₁ Br	[1] [3] [5] [6]
Molecular Weight	361.45 g/mol	[1] [3] [4] [5] [6] [7]
CAS Number	69620-20-8	[1] [3] [5] [6] [7]
Appearance	Colorless to Pale Yellow/Red to Green Liquid/Oil	[2] [6] [7]
Melting Point	-5 °C	[3] [5] [6]
Boiling Point	195 °C at 0.4 mmHg	[3] [5] [6] [7]
Density	0.971 ± 0.06 g/cm ³ (Predicted)	[3] [5] [6]
Refractive Index	1.4620 to 1.4660	[3] [5] [6]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[3] [6]
Storage Temperature	Refrigerator or Room Temperature (cool, dark place <15°C)	[3] [5] [6] [7]

Synthesis of 9-(Bromomethyl)nonadecane

A common laboratory-scale synthesis of **9-(Bromomethyl)nonadecane** involves the bromination of the corresponding alcohol, 2-octyldodecan-1-ol.

Experimental Protocol: Bromination of 2-octyldodecan-1-ol

This protocol is based on a method yielding up to 99% of the final product.[\[3\]](#)

Materials:

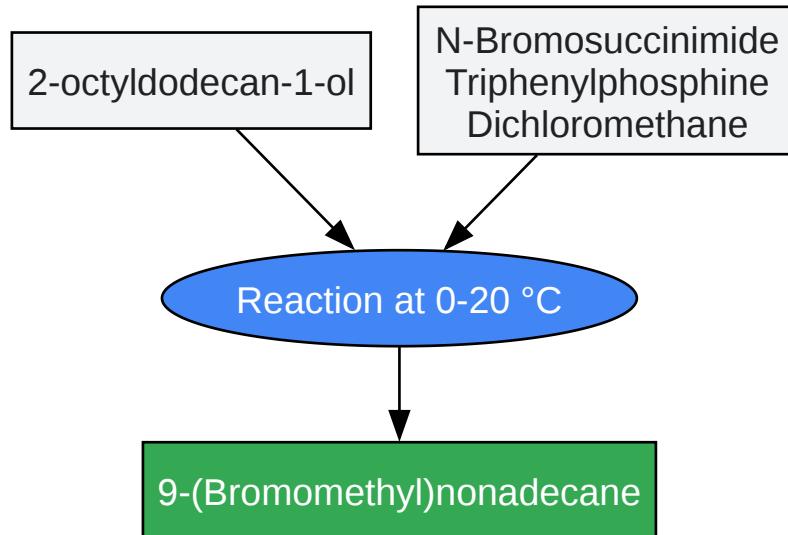
- 2-octyldodecan-1-ol
- N-Bromosuccinimide (NBS)
- Triphenylphosphine (PPh₃)

- Dichloromethane (DCM)

Procedure:

- Dissolve 2-octyldodecan-1-ol in dichloromethane in a round-bottom flask.
- Cool the solution to 0 °C using an ice bath.
- Slowly add N-Bromosuccinimide and triphenylphosphine to the cooled solution.
- Allow the reaction mixture to slowly warm to 20 °C while stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction and purify the crude product using column chromatography to obtain **9-(bromomethyl)nonadecane**.

Below is a workflow diagram illustrating this synthetic pathway.



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Synthesis of **9-(Bromomethyl)nonadecane**.

Applications in Research and Development

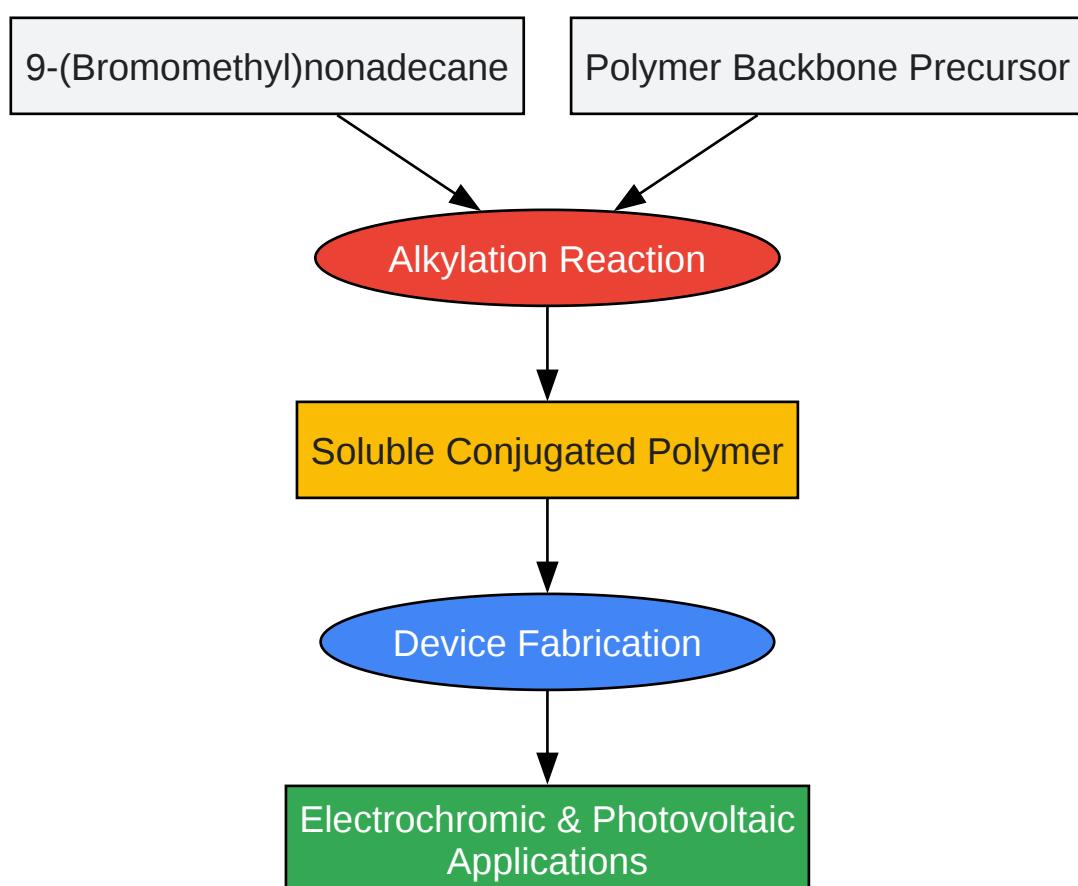
9-(Bromomethyl)nonadecane is primarily utilized as a building block in organic synthesis. Its long, branched alkyl chain is instrumental in modifying the properties of target molecules.

Use in Polymer Chemistry:

A significant application of this compound is in the synthesis of donor-acceptor type conjugated polymers.[3][5][6] The introduction of the 2-octyldodecyl group via **9-(bromomethyl)nonadecane** can enhance the solubility of these polymers, which is crucial for their processing and application in:

- Electrochromic devices: Materials that change color in response to an electrical voltage.
- Photovoltaic applications: Organic solar cells.[3][5][6]

The logical flow for its application in polymer synthesis is depicted below.



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Application workflow in polymer chemistry.

While direct applications in drug development are not widely documented, its role as a lipophilic side-chain precursor could be explored in medicinal chemistry to enhance the pharmacokinetic properties of drug candidates.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **9-(Bromomethyl)nonadecane** is classified as follows:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1] It may also cause respiratory irritation (H335) and be harmful if swallowed (H302).[2]
- Signal Word: Warning[1][2]
- Precautionary Statements: P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313.[1]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be strictly followed when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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